

Optimizing N-(Cyclopropylmethyl)cyclohexanamine hydrochloride concentration for assays

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Compound of Interest

	N-
Compound Name:	(Cyclopropylmethyl)cyclohexanamine hydrochloride
CAS No.:	99175-39-0
Cat. No.:	B1285398

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Technical Support Center: N-(Cyclopropylmethyl)cyclohexanamine hydrochloride

Welcome to the technical support guide for **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** (CAS No. 99175-39-0). This resource is designed for researchers, scientists, and drug development professionals to provide expert guidance on optimizing the use of this compound in various experimental assays. Here, you will find answers to frequently asked questions, detailed troubleshooting guides, and validated protocols to ensure the reliability and reproducibility of your results.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental chemical properties of N-(Cyclopropylmethyl)cyclohexanamine hydrochloride?

A1: Understanding the basic physicochemical properties is the first step to successful experimental design. **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** is a solid organic compound.^[1] Key properties are summarized in the table below.

Property	Value	Source
CAS Number	99175-39-0	^[1] ^[2]
Molecular Formula	C ₁₀ H ₂₀ ClN	^[2] ^[3]
Molecular Weight	189.73 g/mol	^[1] ^[2]
Physical Form	Solid	^[1]
Melting Point	274.5-275 °C	^[2]
Storage Temperature	Room Temperature (RT)	^[1]

This data is crucial for accurate stock solution preparation and for understanding the compound's stability under standard laboratory conditions.

Q2: How should I prepare and store stock solutions of this compound?

A2: Proper stock solution preparation is critical to avoid issues like precipitation or degradation.

- **Solvent Selection:** While specific solubility data is not widely published, hydrochloride salts of amine compounds are generally soluble in aqueous solutions. However, for cell-based assays, starting with a high-concentration stock in an organic solvent like dimethyl sulfoxide (DMSO) is common practice.^[4]
- **Stock Concentration:** We recommend preparing a high-concentration stock, for example, 10-50 mM in anhydrous DMSO. This allows for minimal volumes to be added to your assay medium, keeping the final solvent concentration low.

- **Storage:** Aliquot the stock solution into single-use vials to prevent degradation from repeated freeze-thaw cycles. Store these aliquots at -20°C or -80°C for long-term stability.
- **Solvent Effects:** Always ensure the final concentration of your solvent (e.g., DMSO) is consistent across all experimental wells, including vehicle controls.^[4] A final DMSO concentration of ≤ 0.5% (v/v) is generally recommended to avoid solvent-induced cytotoxicity or other artifacts.^[4]

Q3: What is the known biological activity or target of this compound?

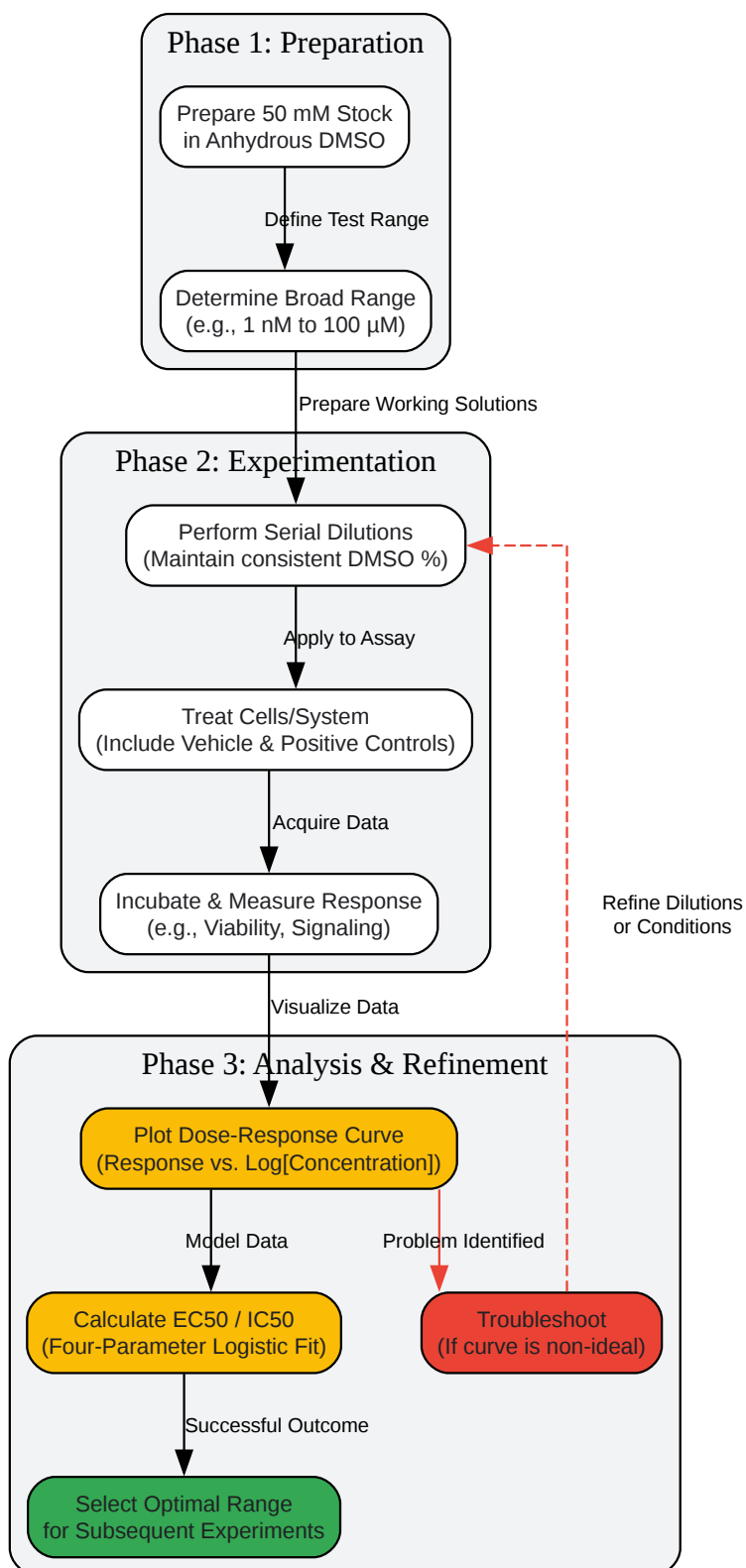
A3: **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** is categorized as a useful research chemical.^[5] Compounds with this structural motif, particularly the cyclopropylmethyl group attached to a nitrogen, are found in molecules that interact with various receptors in the central nervous system. For instance, related structures can be found in opioid receptor modulators.^[6] However, the specific target and mechanism of action for this exact compound are not extensively documented in publicly available literature. Therefore, it is essential for the researcher to determine its activity and potency within their specific experimental system.

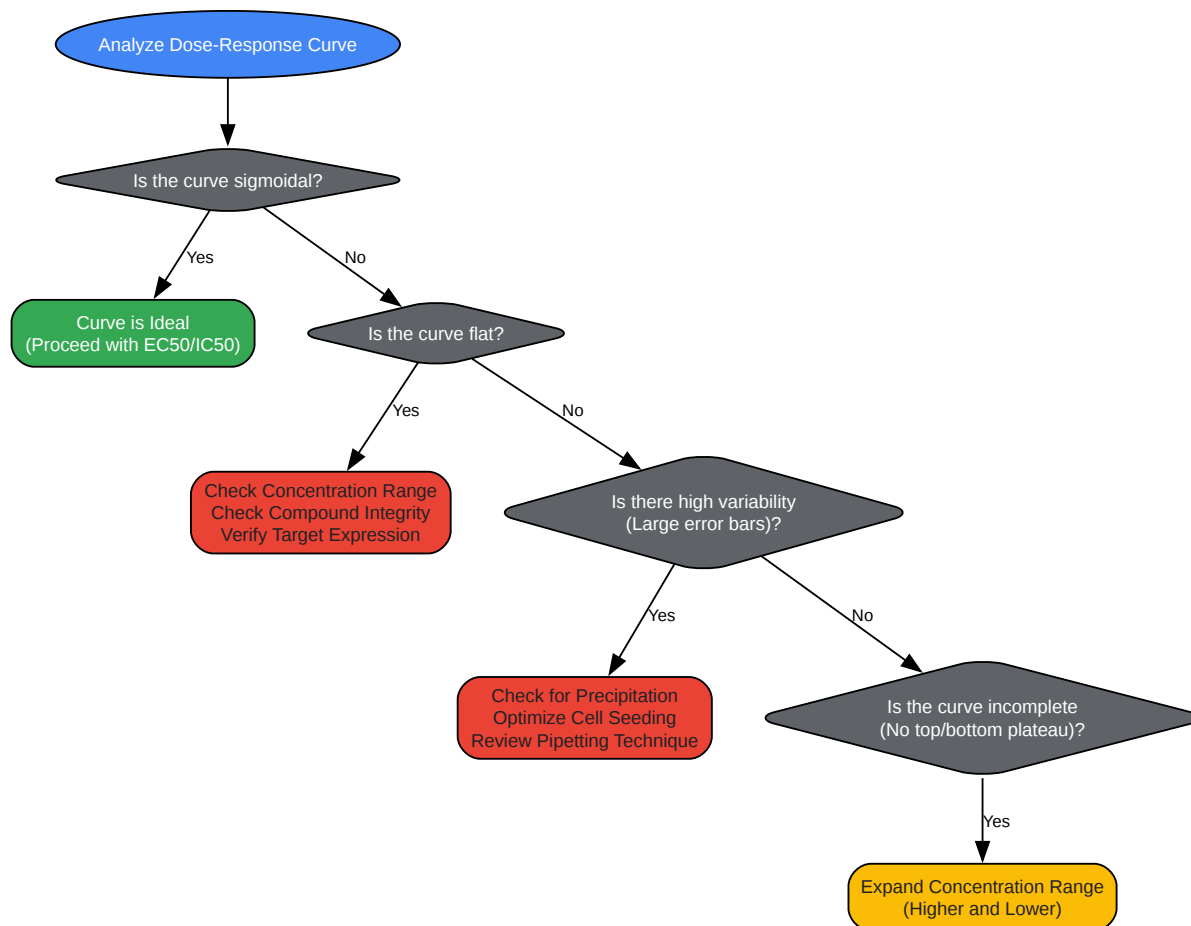
Experimental Design & Optimization

The core of using any small molecule effectively is determining its optimal concentration range. This is typically achieved through a dose-response experiment.

Workflow for Concentration Optimization

The following diagram outlines a systematic approach to optimizing the concentration of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** for your assay.





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Caption: A decision tree for troubleshooting dose-response curves.

Detailed Experimental Protocol

Protocol: Determining the IC50/EC50 in an Adherent Cell Line

This protocol provides a step-by-step method for conducting a dose-response experiment using a typical cell viability assay (e.g., MTT, resazurin-based).

Materials:

- **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**
- Anhydrous DMSO
- Adherent cells in culture
- Complete culture medium
- 96-well clear, flat-bottom tissue culture plates
- Cell viability reagent (e.g., MTT, PrestoBlue™, CellTiter-Glo®)
- Multichannel pipette
- Plate reader (absorbance or fluorescence)

Procedure:

- Cell Seeding:
 - Harvest cells during the exponential growth phase. [7] * Perform a cell count and determine viability (e.g., via trypan blue exclusion).
 - Dilute the cell suspension to a pre-optimized seeding density (e.g., 5,000-10,000 cells/well) in 100 µL of medium per well in a 96-well plate. [4] * Tip: Avoid seeding cells in the outermost wells to prevent edge effects. [7] * Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Preparation (Serial Dilution):
 - Prepare a 50 mM stock solution of the compound in DMSO.

- Perform a serial dilution series. For a 10-point curve with a top concentration of 100 μ M, you might create 200X intermediate stocks in DMSO.
- Dilute these intermediate stocks into complete culture medium to create 2X final concentration working solutions. This ensures the final DMSO concentration remains constant (e.g., at 0.5%) after a 1:1 addition to the cells.
- Cell Treatment:
 - Carefully remove 100 μ L of medium from each well.
 - Add 100 μ L of the 2X compound working solutions to the appropriate wells in triplicate.
 - Add 100 μ L of medium containing only DMSO (at the same 0.5% concentration) to the "vehicle control" wells.
 - Add 100 μ L of medium containing a known cytotoxic agent as a "positive control".
- Incubation:
 - Incubate the plate for a duration appropriate for your assay (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.
- Assay Readout:
 - Add the cell viability reagent to each well according to the manufacturer's instructions (e.g., add 10 μ L of MTT solution and incubate for 4 hours).
 - Measure the absorbance or fluorescence using a microplate reader at the appropriate wavelength.
- Data Analysis:
 - Subtract the average background reading (media-only wells) from all experimental wells.
 - Normalize the data: Set the average vehicle control reading as 100% viability and the positive control (or no-cell control) as 0% viability.

- Plot the normalized response against the logarithm of the compound concentration.
- Fit the data using a non-linear regression model, typically a four-parameter logistic (4PL) equation, to determine the IC50 or EC50 value. [8][9]

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